

Physical properties of cis-6-Nonen-1-ol

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Compound of Interest

Compound Name: (Z)-Non-6-en-1-ol

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An In-depth Technical Guide to the Physical Properties of cis-6-Nonen-1-ol

For researchers, scientists, and drug development professionals, a thorough understanding of the physical properties of a compound is fundamental. This guide provides a comprehensive overview of the core physical characteristics of cis-6-Nonen-1-ol, a significant compound in various industrial and research applications.

Core Physical Properties

cis-6-Nonen-1-ol is a colorless to pale yellow liquid at room temperature.[\[1\]](#)[\[2\]](#)[\[3\]](#) It possesses a characteristic fresh, green, and melon-like odor.[\[4\]](#) The quantitative physical properties are summarized in the table below, providing a consolidated view of its key characteristics.

Physical Property	Value	Conditions
Molecular Weight	142.24 g/mol	
Boiling Point	115 °C	at 20 mmHg
Density	0.85 g/mL	at 25 °C
Refractive Index	1.449	at 20 °C
Solubility	Insoluble in water; Soluble in alcohol and fixed oils. [2] [3] [5]	
Flash Point	93 °C (199.4 °F)	Closed cup
Appearance	Colorless to pale yellow liquid [1] [2]	
Odor	Fresh, green, melon, waxy [4]	

Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physical properties of a liquid compound such as cis-6-Nonen-1-ol.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method for determining the boiling point is the Thiele tube method.[\[6\]](#)

- **Sample Preparation:** A small amount of the liquid is placed in a fusion tube. A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the liquid.
- **Apparatus Setup:** The fusion tube is attached to a thermometer. The assembly is then placed in a Thiele tube containing a high-boiling point liquid, such as mineral oil.
- **Heating:** The Thiele tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.

- Observation: The heat is removed once a steady stream of bubbles is observed. The temperature at which the liquid enters the capillary tube is recorded as the boiling point.[6]

Determination of Density

The density of a liquid can be determined by measuring its mass and volume.[7][8]

- Mass Measurement: The mass of a clean, dry graduated cylinder is measured using an electronic balance.
- Volume Measurement: A known volume of the liquid is added to the graduated cylinder.
- Final Mass Measurement: The mass of the graduated cylinder containing the liquid is measured.
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty graduated cylinder. The density is then calculated by dividing the mass of the liquid by its volume.[9]

Determination of Refractive Index

The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when entering the liquid. An Abbe refractometer is a common instrument for this measurement. [10]

- Calibration: The refractometer is calibrated using a standard liquid with a known refractive index.
- Sample Application: A few drops of the liquid sample are placed on the prism of the refractometer.
- Measurement: The instrument is adjusted until the dividing line between the light and dark fields is centered in the crosshairs of the eyepiece.
- Reading: The refractive index is read directly from the instrument's scale.

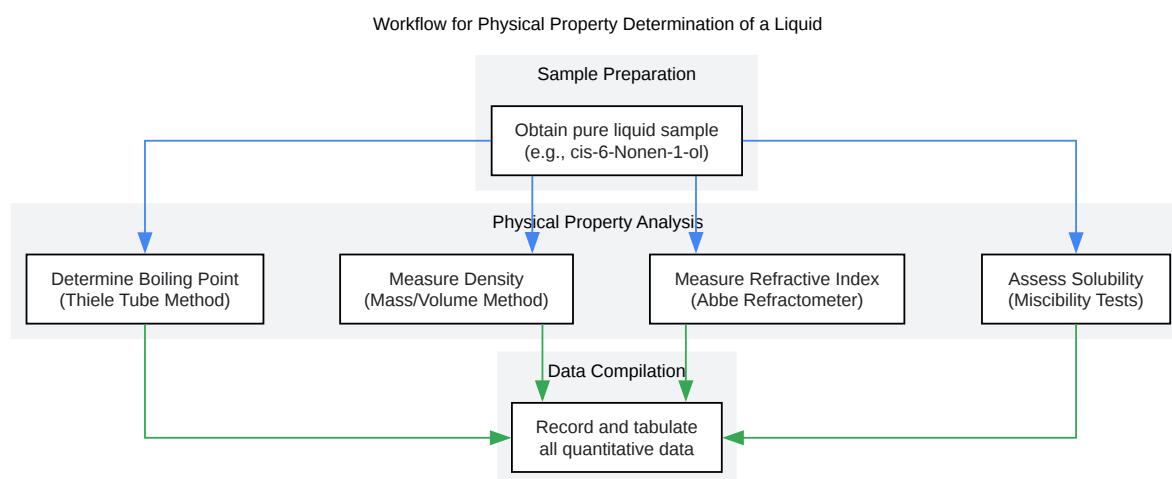
Determination of Solubility

A qualitative determination of solubility can be performed by observing the miscibility of the compound with various solvents.[11][12]

- Sample Preparation: A small, measured amount of the compound (e.g., 25 mg or 0.05 mL) is placed in a test tube.
- Solvent Addition: A small volume of the solvent (e.g., 0.75 mL of water) is added in portions.
- Observation: The mixture is vigorously shaken after each addition. The compound is classified as soluble if it completely dissolves. If not, it is classified as insoluble. This process can be repeated with other solvents like ethanol and fixed oils.[11]

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for the characterization of the physical properties of a liquid sample.



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Caption: Logical workflow for determining the physical properties of a liquid.

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